

# Comprehensive Application Notes and Protocols for Picoxystrobin Foliar Spray

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## Compound Focus: Picoxystrobin

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## Introduction to Picoxystrobin

**Picoxystrobin** is a preventive and curative **strobilurin fungicide** belonging to the **Group 11** classification based on the Fungicide Resistance Action Committee (FRAC) system. It contains the active ingredient **picoxystrobin** and is classified as a **QoI fungicide** (Quinone outside Inhibitor) that functions by binding to the Qo site of cytochrome b, thereby blocking mitochondrial electron transport and disrupting cellular energy production in fungal pathogens. This broad-spectrum fungicide is registered for control of foliar and soil-borne plant diseases across multiple crops including **corn, soybeans, cereals, dry beans, and canola**, exhibiting preventive, curative, and systemic activity. Global sales of **picoxystrobin** reached \$485 million in 2019, ranking it among the world's top 15 fungicides, reflecting its importance in modern agricultural disease management programs.

## Efficacy Data and Spectrum of Control

### Disease Control Spectrum

**Picoxystrobin** demonstrates efficacy against a broad spectrum of fungal pathogens across various crops. The table below summarizes the major diseases controlled by **picoxystrobin**-based formulations:

Table 1: Disease Control Spectrum of **Picoxystrobin**-Based Formulations [1]

Disease Pathogen	Common Name	Crops Affected	Efficacy Rating
<i>Puccinia striiformis</i>	Stripe Rust	Wheat	E [2]
<i>Puccinia triticina</i>	Leaf Rust	Wheat	VG [2]
<i>Puccinia graminis</i>	Stem Rust	Wheat	VG [2]
<i>Stagonospora spp.</i>	Glume Blotch	Wheat	VG [2]
<i>Septoria tritici</i>	Leaf Blotch	Wheat	VG [2]
<i>Pyrenophora tritici-repentis</i>	Tan Spot	Wheat	VG [2]
<i>Blumeria graminis</i>	Powdery Mildew	Wheat	G [2]
<i>Cercospora spp.</i>	Gray Leaf Spot	Corn	Controlled [1]
<i>Exserohilum turcicum</i>	Northern Corn Leaf Blight	Corn	Controlled [1]
<i>Sclerotinia sclerotiorum</i>	White Mold	Various	Controlled [1]

**Efficacy Rating Key:** E = Excellent, VG = Very Good, G = Good

## Comparative Efficacy of Strobilurin Fungicides in Wheat

Recent comparative studies through the North Central Regional Committee on Management of Small Grain Diseases (NCERA-184) have evaluated the efficacy of various strobilurin fungicides against key wheat diseases:

Table 2: Comparative Efficacy of Strobilurin Fungicides in Wheat Disease Management [2]

Active Ingredient	Product	Rate/A (fl oz)	Stripe Rust	Leaf Rust	Stem Rust	Septoria Leaf Blotch	Tan Spot	Powdery Mildew
Picoxystrobin 22.5%	Aproach SC	6.0-12.0	E	VG	VG	VG	VG	G
Pyraclostrobin 23.6%	Headline SC	6.0-9.0	E	E	G	VG	E	G
Azoxystrobin 22.9%	Quadris 2.08SC	4.0-12.0	E	E	VG	VG	E	G

## Application Timing and Methodologies

### Growth Stage-Based Application

Proper application timing is critical for maximizing **picoxystrobin** efficacy. The following growth stage recommendations are based on extensive field testing:

#### Wheat Applications:

- **Flag Leaf Stage (Feekes 8-9):** Primary application timing for protection against foliar diseases including rusts, septoria, and powdery mildew
- **Heading Stage (Feekes 10.5):** Critical application window for protection against glume blotch and late-season rust pressures
- **Harvest Restriction:** Applications should not exceed Feekes 10.5 growth stage [2]

#### Corn Applications:

- **V4-V8 Vegetative Stages:** Early applications for preventive control against northern corn leaf blight and gray leaf spot
- **Tasseling to Silking (VT-R1):** Critical application window for maximum yield protection and disease prevention

#### Soybean Applications:

- **R1-R3 Reproductive Stages:** Initial application at beginning of flowering for white mold and aerial blight control
- **R4-R5 Reproductive Stages:** Secondary application if disease pressure persists or environmental conditions favor disease development

## Application Parameters

Table 3: Optimal Application Parameters for **Picoxystrobin** Formulations

Parameter	Specification	Notes
Application Method	Foliar spray	Most effective delivery method [3]
Water Volume	10-20 gallons/acre	Ensure thorough coverage
Nozzle Type	Hollow cone or flat fan	Optimize droplet spectrum for target
Pressure	30-60 psi	Maintain consistent pressure
Spray Interval	7-14 days	Adjust based on disease pressure
Rainfastness	1-4 hours	Systemic activity provides rainfastness [4]

## Experimental Protocols for Efficacy Evaluation

### Field Evaluation Protocol

**Objective:** To evaluate the efficacy of **picoxystrobin** against target fungal pathogens in field conditions

#### Materials and Methods:

- **Experimental Design:** Randomized complete block design with 4 replications
- **Plot Size:** 10 x 30 feet for small grains, 20 x 40 feet for row crops
- **Treatment Structure:** Include untreated control, standard fungicide check, and **picoxystrobin** at multiple rates

- **Application Timing:** Apply at growth stages specified in Section 3.1 using calibrated spray equipment
- **Disease Assessment:** Evaluate disease severity at 7, 14, and 21 days after application using standardized rating scales
- **Data Collection:** Record disease incidence, severity, and yield parameters

#### Statistical Analysis:

- Analyze data using ANOVA with mean separation by Fisher's Protected LSD ( $p \leq 0.05$ )
- Calculate area under disease progress curve (AUDPC) for temporal analysis
- Determine percent efficacy compared to untreated control

## Microscopic Evaluation of Fungicide Penetration

**Objective:** To visualize and quantify **picoxystrobin** penetration in plant tissues using advanced imaging techniques

#### Materials:

- Matrix-assisted laser desorption/ionization mass spectrometry imaging (MALDI-MSI) system [5]
- Gelatin embedding compound
- $\alpha$ -cyano-4-hydroxycinnamic acid ( $\alpha$ -CHCA) matrix
- **Picoxystrobin** standard (98% purity)
- Wheat leaf samples

#### Methodology:

- **Sample Preparation:**
  - Apply 20 $\mu$ L of 1250 ppm **picoxystrobin** solution to approximately 1 cm<sup>2</sup> of wheat flag leaf
  - Sample treated tissue at 1 hour, 1 week, and 2 weeks after application
  - Embed tissue in 10% gelatin solution and freeze at -80°C
  - Prepare 30 $\mu$ m thick sections using cryostat at -30°C
- **MSI Analysis:**
  - Apply matrix by sublimation using iMlayer (0.5 $\mu$ m thickness, 250°C)
  - Conduct imaging using MALDI system in positive ion mode
  - Set laser irradiation interval to 30 $\mu$ m with 80 irradiations per pixel
  - Analyze distribution using Imaging MS Solution software

This protocol has successfully demonstrated azoxystrobin penetration from epidermal to internal tissues with accumulation around vascular bundles, providing methodology applicable to **picoxystrobin** penetration studies [5].

## Resistance Management Strategies

### Understanding Resistance Development

**Picoxystrobin** belongs to the **QoI fungicide group** (Group 11) which carries a **high resistance risk** due to its site-specific mode of action. Resistance typically develops through single-gene mutations, particularly the G143A mutation in the cytochrome b gene, which can lead to complete loss of efficacy under high selection pressure. The development of resistance follows two primary patterns:

- **Abrupt (Qualitative) Resistance:** Results from single gene mutations occurring at low frequency, leading to rapid population shift and sudden control failures [4]
- **Gradual (Quantitative) Resistance:** Arises from accumulation of mutations in multiple genes, resulting in progressive reduction in sensitivity [4]

### Integrated Resistance Management

Implement the following strategies to mitigate resistance development:

- **Tank Mixing:** Combine **picoxystrobin** with fungicides from different mode of action groups (e.g., triazoles, SDHIs)
- **Application Frequency:** Limit the number of sequential **picoxystrobin** applications to 1-2 per season
- **Rotation Programs:** Alternate with fungicides from different FRAC groups throughout the growing season
- **Monitoring Programs:** Regularly assess field efficacy and conduct sensitivity monitoring for early detection of resistance shifts

The commercial formulation **Approach Prima SC**, which combines **picoxystrobin** with cyproconazole (a triazole fungicide), exemplifies an effective resistance management product with demonstrated efficacy across multiple wheat diseases [2].

## Environmental and Non-Target Considerations

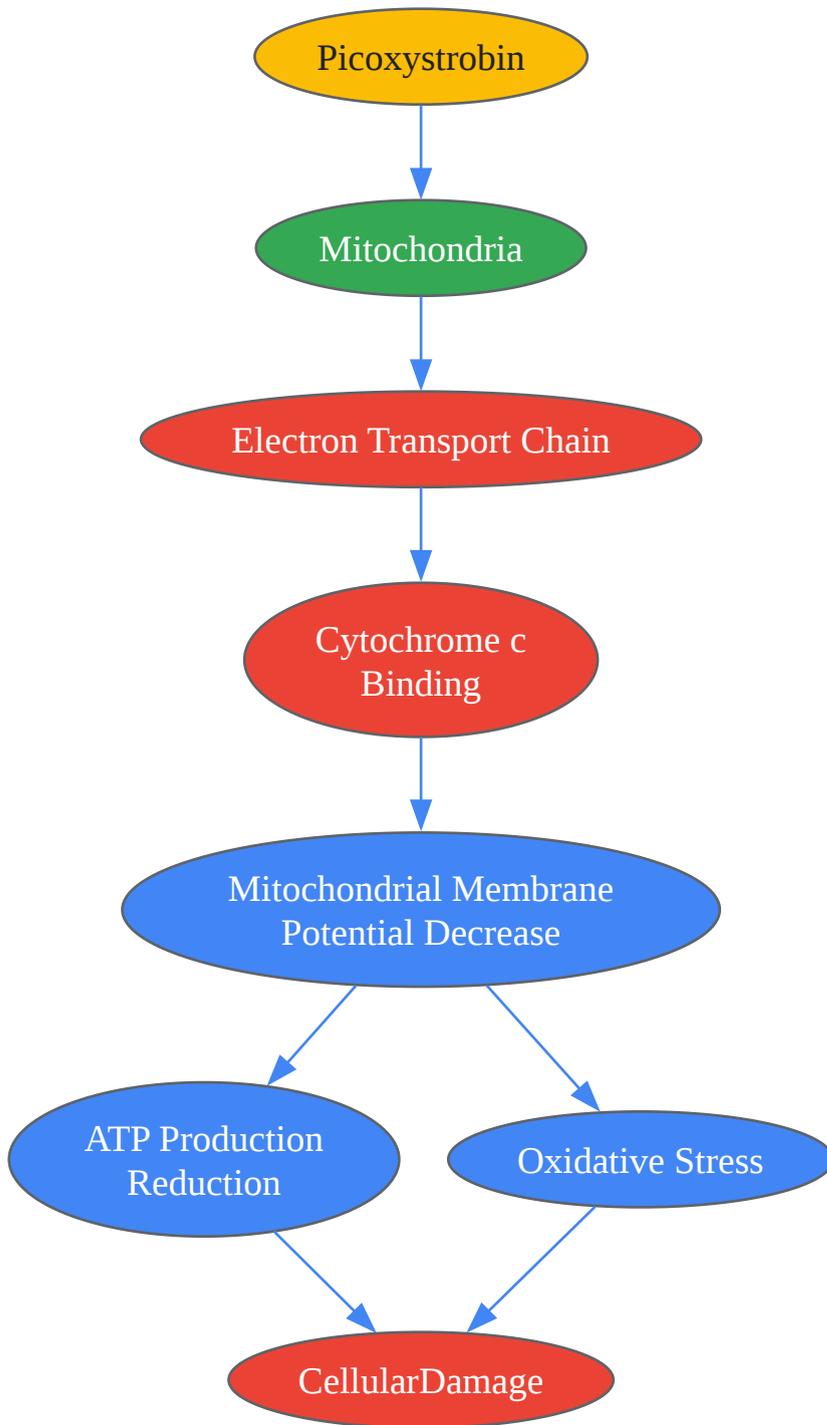
### Ecotoxicological Profile

Recent research has identified that **picoxystrobin** causes **mitochondrial dysfunction in non-target organisms**, particularly earthworms, through several mechanisms:

- **Disruption of Mitochondrial Ultrastructure:** Exposure to concentrations as low as 62.5 µg/kg resulted in mitochondrial matrix voids, cristae degeneration, and outer membrane ablation [6]
- **Inhibition of Electron Transport Chain:** **Picoxystrobin** significantly inhibits complex II and III activity in the mitochondrial electron transport chain [6]
- **Reduction in ATP Production:** Impaired mitochondrial function leads to decreased cellular energy production
- **Oxidative Stress Generation:** Induces production of reactive oxygen species leading to cellular damage

### Molecular Mechanisms of Mitochondrial Toxicity

The molecular mechanisms underlying **picoxystrobin**'s toxicity to non-target organisms involve:



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Figure 1: Molecular Mechanisms of **Picoxystrobin** Toxicity in Non-Target Organisms [6]

## Emerging Trends and Future Directions

The strobilurin market, including **picoxystrobin**, is projected to expand from **USD 5.53 billion in 2025 to USD 6.88 billion by 2030**, representing a compound annual growth rate of 4.47%. Key trends driving innovation include [3]:

- **Biological Integration:** Development of combinations with bio-stimulants and bio-fungicides
- **Formulation Innovation:** Advancements in nano-formulations and controlled-release technologies
- **Digital Agriculture:** Integration with AI and drone-based spraying technologies for precision application
- **New Product Development:** Recent introductions include Metcyclofenstrobilin (Syngenta, 2025) and bifemetstrobilin (Sumitomo Chemical, 2024) [3]

Recent investments in production capacity, such as Corteva's **USD 27.5 million expansion facility** in Midland, will further enhance **picoxystrobin** availability and formulation development [3].

## Conclusion

**Picoxystrobin** remains a cornerstone fungicide for broad-spectrum disease control in multiple cropping systems when applied according to recommended guidelines. Its efficacy against major fungal pathogens, combined with physiological benefits for plant health, ensures its continued importance in integrated disease management programs. However, the high resistance risk and documented effects on non-target soil organisms necessitate strict adherence to resistance management strategies and careful consideration of environmental impacts. Future developments in formulation technology and precision application methods will further enhance the efficacy and sustainability of **picoxystrobin** in agricultural production systems.

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